

α -Benzoin Oxime: A Comprehensive Technical Guide for Analytical Applications

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Compound of Interest

Compound Name: *alpha-Benzoin oxime*

CAS No.: 5928-63-2

Cat. No.: B7769832

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For Researchers, Scientists, and Drug Development Professionals

Introduction

alpha-Benzoin oxime (α -Benzoin oxime), also known as cupron, is an organic compound that plays a crucial role in the field of analytical and coordination chemistry. Its ability to form stable, insoluble complexes with various metal ions has established it as a valuable reagent for gravimetric and spectrophotometric analysis. This technical guide provides an in-depth overview of the core properties, applications, and experimental protocols related to α -benzoin oxime.

Core Properties and Data

alpha-Benzoin oxime is a white crystalline solid. Its fundamental chemical and physical properties are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	441-38-3	[1]
Molecular Weight	227.26 g/mol	[1]
Molecular Formula	C ₁₄ H ₁₃ NO ₂	[2]
Melting Point	151-155 °C	[3]
Solubility	Slightly soluble in water; Soluble in ethanol and chloroform.	[3]
Appearance	White crystalline powder	

Applications in Metal Determination

The primary application of α -benzoin oxime is as a chelating agent for the quantitative determination of various metal ions. It is most frequently used for the analysis of copper(II), molybdenum(VI), and tungsten(VI).[3] The reaction of α -benzoin oxime with these metal ions results in the formation of stable, colored precipitates that can be quantified.

Metal Complex Formation

The chelating properties of α -benzoin oxime are attributed to the presence of the oxime and hydroxyl functional groups, which can coordinate with metal ions. The general mechanism involves the formation of a five-membered ring with the metal ion, leading to a stable complex.

Experimental Protocols

This section details the methodologies for key experiments involving α -benzoin oxime.

Synthesis of α -Benzoin Oxime

A common method for the synthesis of α -benzoin oxime involves the reaction of benzoin with hydroxylamine hydrochloride in the presence of a base.

Materials:

- Benzoin
- Hydroxylamine hydrochloride
- Sodium carbonate
- Ethanol
- Water
- Benzene

Procedure:

- Dissolve hydroxylamine hydrochloride in ethanol.
- To this solution, add powdered benzoin and sodium carbonate.
- Stir the mixture at room temperature for 5-10 hours. During this time, the evolution of CO₂ gas will be observed.
- After the reaction is complete, remove the majority of the ethanol via distillation under reduced pressure.
- Add hot water to the residue with vigorous stirring to precipitate the crude α -benzoin oxime.
- Cool the mixture and collect the white precipitate by filtration.
- For purification, recrystallize the crude product from benzene. The expected melting point of the pure product is 154-155 °C.

Spectrophotometric Determination of Copper(II)

This protocol describes a method for the determination of trace amounts of copper(II) in aqueous samples using α -benzoin oxime in a micellar medium, which enhances the solubility of the complex.[4]

Materials:

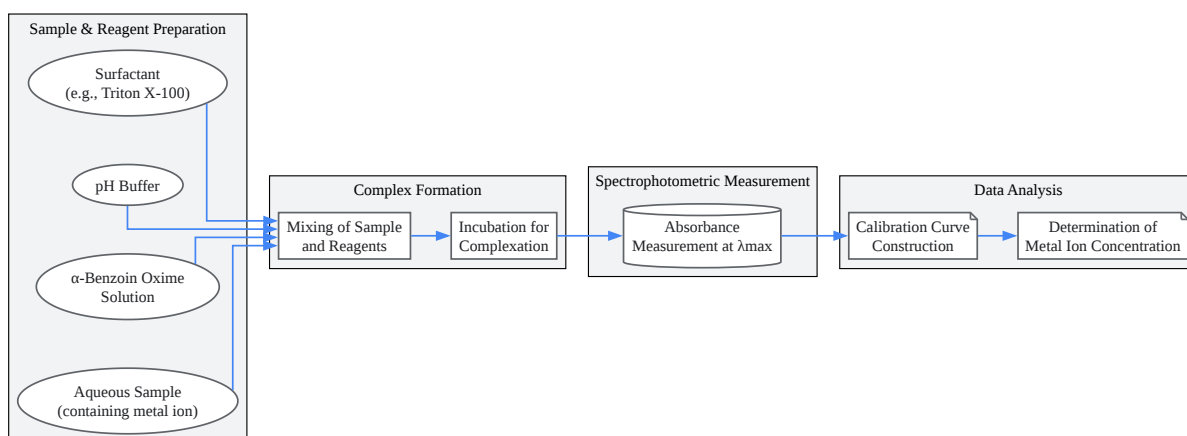
- Standard solution of Copper(II)
- α -Benzoin oxime solution (0.001 M in ethanol)
- Triton X-100 solution (a non-ionic surfactant)
- Acetate buffer (pH 4.5)
- UV-Vis Spectrophotometer

Procedure:

- Prepare a series of standard solutions containing known concentrations of Copper(II).
- To each standard solution, add 1 mL of the 0.001 M α -benzoin oxime solution and 1.6 mL of the Triton X-100 solution.
- Adjust the pH of each solution to 4.5 using the acetate buffer and bring the final volume to a fixed amount with deionized water.
- Allow the solutions to stand for a sufficient time for complex formation to complete.
- Measure the absorbance of each solution at the wavelength of maximum absorption (λ_{max}) for the Cu(II)- α -benzoin oxime complex against a reagent blank.
- Construct a calibration curve by plotting the absorbance versus the concentration of the Copper(II) standards.
- Prepare the unknown sample in the same manner and measure its absorbance.
- Determine the concentration of Copper(II) in the unknown sample by interpolating its absorbance on the calibration curve.

Workflow for Spectrophotometric Analysis

The following diagram illustrates the general workflow for the spectrophotometric determination of a metal ion using α -benzoin oxime.



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Caption: Workflow for the spectrophotometric determination of metal ions.

Conclusion

alpha-Benzoin oxime remains a significant and versatile reagent in analytical chemistry. Its straightforward synthesis and reliable performance in the determination of various metal ions, particularly copper and molybdenum, ensure its continued use in research and industrial laboratories. The methodologies presented in this guide provide a solid foundation for its practical application. While its primary role is in chemical analysis, the principles of chelation and complex formation it demonstrates are fundamental to various aspects of chemistry, including potential applications in materials science and environmental remediation.

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